

Proper Disposal Procedures for (R)-(+)-Citronellic Acid

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Compound of Interest

Compound Name: (R)-(+)-Citronellic acid

Cat. No.: B100766

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The following guide provides essential safety and logistical information for the proper disposal of **(R)-(+)-Citronellic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **(R)-(+)-Citronellic acid**, it is crucial to be familiar with its properties and hazards. Always consult the Safety Data Sheet (SDS) for the most comprehensive information.

Personal Protective Equipment (PPE): When handling **(R)-(+)-Citronellic acid**, especially during disposal procedures, the following PPE is mandatory:

- **Eye Protection:** Wear chemical safety goggles and a face shield.[\[1\]](#)
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and dispose of contaminated gloves properly.[\[1\]](#)
- **Skin and Body Protection:** Wear a lab coat or apron. For larger quantities or in case of a spill, chemical-resistant clothing may be necessary.
- **Respiratory Protection:** In case of dust or aerosol formation, use a NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Quantitative Data for Safe Handling and Disposal

The following table summarizes key data for **(R)-(+)-Citronellic acid** relevant to its safe handling and disposal.

Property	Value	Citation(s)
Chemical Formula	C ₁₀ H ₁₈ O ₂	[2][3]
Molecular Weight	170.25 g/mol	
Appearance	Colorless to pale yellow liquid/oil	[2][4]
Density	0.926 g/mL at 25 °C	[5]
Boiling Point	119 °C at 3 mmHg	[5]
Flash Point	>110 °C (>230 °F) - Closed Cup	[6]
Hazard Classifications	Acute Toxicity, Dermal (Category 4); Skin Irritation (Category 2); Causes serious eye irritation.	[7]
Transport Information	UN Number: 2810; Proper Shipping Name: Toxic liquid, organic, n.o.s. ((R)-(+)-Citronellic acid)	[1][7]
Incompatibilities	Strong oxidizing agents, strong bases, strong acids.	[5][6]

Disposal Protocols

Due to its classification as a hazardous substance, **(R)-(+)-Citronellic acid** must not be disposed of down the sanitary sewer.[1][8] The primary and recommended method of disposal is through a licensed professional waste disposal service.[1]

Protocol 1: Disposal of Bulk and Surplus (R)-(+)-Citronellic Acid

This protocol applies to unused, surplus, or waste quantities of the chemical.

Step 1: Containerization and Labeling

- Ensure the waste **(R)-(+)-Citronellic acid** is stored in its original container or a compatible, leak-proof container. Glass containers are preferable for acids.[9]
- The container must be securely sealed to prevent leaks or spills. Leave approximately 10% headspace in liquid waste containers to allow for expansion.[10]
- Label the container clearly as "Hazardous Waste."
- The label must include:
 - The full chemical name: "**(R)-(+)-Citronellic Acid**"
 - The approximate quantity or volume of the waste.
 - The date the waste was first added to the container.
 - Relevant hazard pictograms (e.g., Corrosive, Harmful/Irritant).

Step 2: Segregation and Storage

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA).[8]
- The SAA must be located at or near the point of generation and under the control of the operator.
- Segregate the **(R)-(+)-Citronellic acid** waste from incompatible materials, particularly strong bases and oxidizing agents.[6][9]
- Ensure the storage area has secondary containment (e.g., a spill tray) to capture any potential leaks.

Step 3: Professional Disposal

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed professional waste disposal company to arrange for pickup and disposal.[\[1\]](#)
- Provide the waste disposal company with the SDS and a full description of the waste.
- Follow all institutional and regulatory procedures for waste handover.

Protocol 2: Management of Spills and Contaminated Materials

This protocol outlines the procedure for cleaning up small spills and disposing of contaminated materials.

Step 1: Immediate Response and Containment

- Evacuate personnel from the immediate spill area if necessary.[\[1\]](#)
- Ensure adequate ventilation and wear the appropriate PPE as described above.
- Prevent the spill from entering drains or waterways.[\[1\]](#)
- For liquid spills, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand, or commercial sorbent pads). Do not use combustible materials like paper towels to absorb the bulk of the spill.

Step 2: Cleanup and Decontamination

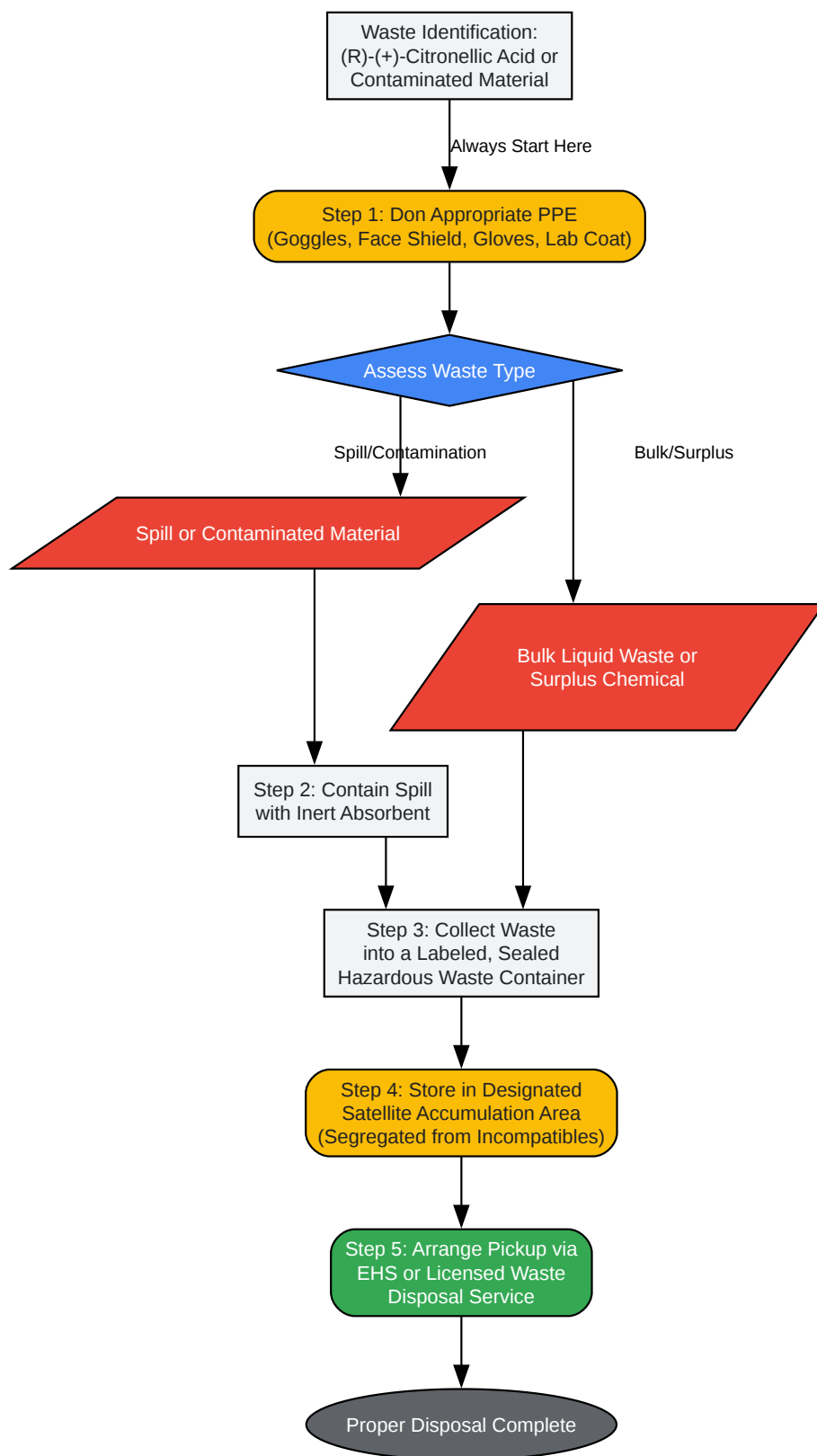
- Carefully collect the absorbent material and contaminated debris using non-sparking tools.
- Place all collected waste into a designated, leak-proof hazardous waste container.
- Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.

Step 3: Disposal of Contaminated Materials

- All materials contaminated with **(R)-(+)-Citronellic acid**, including gloves, absorbent pads, and cleaning materials, must be disposed of as hazardous waste.^[1]
- Place these materials in a sealed, properly labeled hazardous waste container.
- Arrange for disposal through your EHS department or a licensed waste contractor, following the same procedure as for bulk waste.

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **(R)-(+)-Citronellic acid**.



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Caption: Disposal workflow for (R)-(+)-Citronellic acid.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. CAS 18951-85-4: (R)-(+)-citronellic acid | CymitQuimica [cymitquimica.com]
- 3. (R)-(+)-Citronellic acid [webbook.nist.gov]
- 4. (R)-(+)-CITRONELLIC ACID Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. (R)-(+)-CITRONELLIC ACID | 18951-85-4 [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. acewaste.com.au [acewaste.com.au]
- 10. Safe Storage and Disposal of Chemicals in A Lab - Tion [tion.co.uk]
- To cite this document: BenchChem. [Proper Disposal Procedures for (R)-(+)-Citronellic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100766#r-citronellic-acid-proper-disposal-procedures]

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